

An In-depth Technical Guide to Tert-butyl pent-4-en-1-ylcarbamate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Tert-butyl pent-4-EN-1-ylcarbamate*

Cat. No.: *B1280879*

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This guide provides a comprehensive overview of **tert-butyl pent-4-en-1-ylcarbamate**, a versatile reagent in modern organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document will delve into its fundamental properties, synthesis, applications, and safety considerations, grounded in authoritative sources.

Core Molecular Attributes

Tert-butyl pent-4-en-1-ylcarbamate is a carbamate derivative that incorporates a terminal alkene and a tert-butyloxycarbonyl (Boc) protecting group. This unique combination of functional groups makes it a valuable building block in the synthesis of more complex molecules.

Molecular Formula and Weight

The fundamental chemical identity of this compound is defined by its molecular formula and weight.

- Molecular Formula: $C_{10}H_{19}NO_2$ [1]
- Molecular Weight: 185.26 g/mol [1]

These attributes are crucial for stoichiometric calculations in reaction planning and for analytical characterization.

Chemical Structure

The structure of **tert-butyl pent-4-en-1-ylcarbamate** is characterized by a five-carbon chain with a double bond at the fourth position (a terminal alkene). One end of the chain is attached to a nitrogen atom, which is part of a carbamate functional group. The nitrogen is protected by a tert-butyloxycarbonyl (Boc) group.

Caption: Chemical structure of **tert-butyl pent-4-en-1-ylcarbamate**.

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, storage, and reactivity. Below is a summary of key properties for **tert-butyl pent-4-en-1-ylcarbamate**.

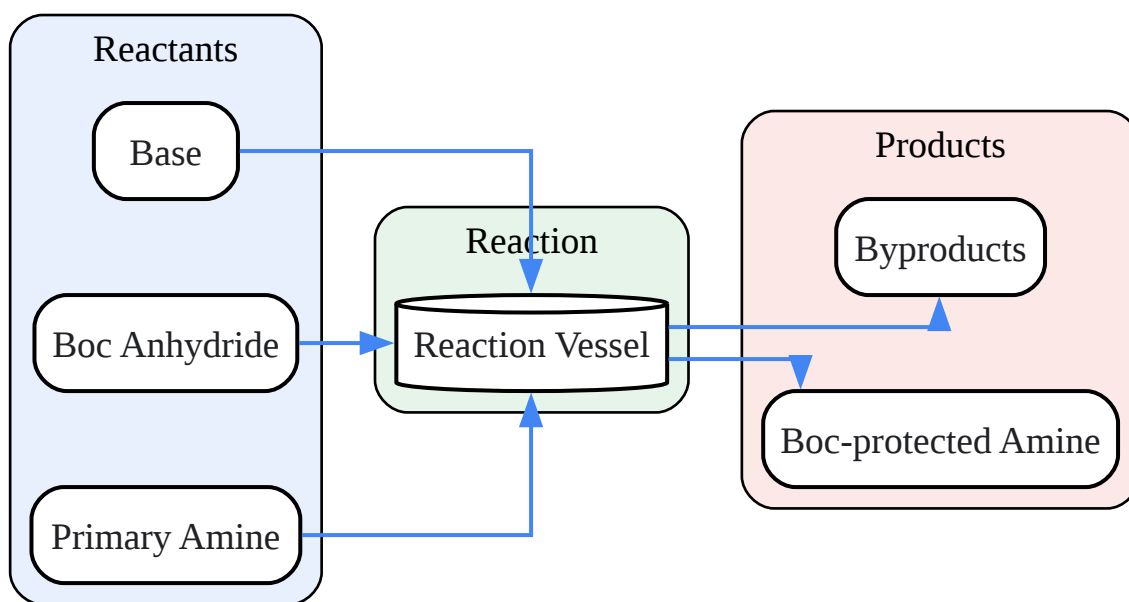
Property	Value	Source
IUPAC Name	tert-butyl N-pent-4-enylcarbamate	PubChem[1]
CAS Number	202925-92-6	Advanced ChemBlocks[2]
Purity	Typically ≥97%	Advanced ChemBlocks[2]
Appearance	Varies, often an oil or solid	N/A
SMILES	<chem>C=CCCCNC(=O)OC(C)(C)C</chem>	Advanced ChemBlocks[2]

Synthesis and Reactivity

The synthesis of **tert-butyl pent-4-en-1-ylcarbamate** and its derivatives is a key aspect of its utility. The Boc-protected amine allows for selective reactions at the terminal alkene.

General Synthesis Pathway

A common method for synthesizing Boc-protected amines involves the reaction of the corresponding primary amine with di-tert-butyl dicarbonate (Boc anhydride) in the presence of a base.



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References

- 1. Tert-butyl pent-4-EN-1-ylcarbamate | C₁₀H₁₉NO₂ | CID 12181732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tert-butyl pent-4-en-1-ylcarbamate 97.00% | CAS: 202925-92-6 | AChemBlock [achemblock.com]
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